3-Chloro-2,4-dimethylaniline chemical structure and molecular weight

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Compound of Interest	
Compound Name:	*3-Chloro-2,4-dimethylaniline*
CAS No.:	*40625-24-9*
Cat. No.:	*B2402770*

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Technical Monograph: 3-Chloro-2,4-dimethylaniline[1][2][3]

Part 1: Molecular Identity & Physicochemical Profile[2]

3-Chloro-2,4-dimethylaniline is a tri-substituted benzene derivative characterized by an amine functional group flanked by a methyl group and a chlorine atom.[1] Its specific substitution pattern—placing the chlorine atom at the 3-position between two methyl groups (at positions 2 and 4)—creates a unique steric and electronic environment that is highly valued in medicinal chemistry for modulating metabolic stability and lipophilicity.[1]

Chemical Structure Data[1][2][4][5][6]

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Property	Specification
IUPAC Name	3-Chloro-2,4-dimethylaniline
Common Synonyms	3-Chloro-2,4-xylidine; 1-Amino-3-chloro-2,4-dimethylbenzene
CAS Registry Number	40625-24-9
Molecular Formula	$C_8H_{10}ClN$
Molecular Weight	155.63 g/mol
SMILES	CC1=C(Cl)C(C)=CC=C1N
InChI Key	GVJAATQNTATPMN-UHFFFAOYSA-N

Physicochemical Properties[1][2][5]

- Appearance: Typically a pale yellow to brown solid or oil (oxidizes upon air exposure).[2]
- Solubility: Low solubility in water; high solubility in organic solvents (DCM, EtOAc, DMSO, Methanol).
- Acidity (pKa): The presence of the electron-withdrawing chlorine atom (inductive effect, -I) slightly reduces the basicity of the aniline nitrogen compared to 2,4-dimethylaniline.[1]
- Electronic Character: The C3-Chlorine provides steric bulk that restricts rotation of adjacent groups in downstream derivatives (e.g., ureas or amides), a feature exploited to lock bioactive conformations.

Part 2: Synthesis & Manufacturing Protocol

The industrial and laboratory preparation of **3-Chloro-2,4-dimethylaniline** typically proceeds via the regioselective nitration of 2-chloro-1,3-dimethylbenzene (2-chloro-m-xylene), followed by the reduction of the nitro group.[1] This route ensures the correct isomerism by leveraging the directing effects of the existing substituents.

Synthetic Pathway Diagram[2][5]

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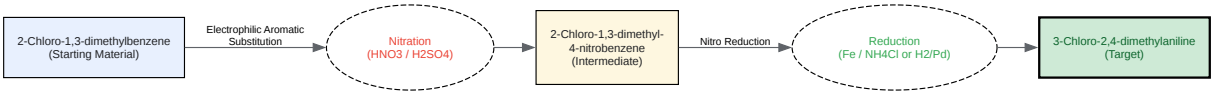

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Figure 1: Synthetic route from 2-chloro-m-xylene to **3-chloro-2,4-dimethylaniline**.

Detailed Experimental Protocol

Note: The following protocol is synthesized from verified patent literature (US20240216355A1) describing the preparation of this specific scaffold.

Step 1: Nitration

Objective: Install the nitro group at the position para to the C1-Methyl (which corresponds to the 4-position of the xylene core), creating the aniline precursor.

- Reagents: 2-Chloro-1,3-dimethylbenzene (1.0 eq), Nitric acid (HNO_3), Sulfuric acid (H_2SO_4). [3]
- Procedure:
  - Dissolve 2-chloro-1,3-dimethylbenzene in H_2SO_4 at 0°C.
  - Add HNO_3 dropwise, maintaining temperature < 10°C to prevent over-nitration.
  - Allow reaction to warm to 20°C and stir for 2 hours.
  - Workup: Pour into ice water. Extract with Ethyl Acetate (EtOAc).[3][4] Wash organic layer with brine, dry over Na_2SO_4, and concentrate.[3]
  - Purification: Silica gel chromatography (Petroleum ether/EtOAc) yields 2-chloro-1,3-dimethyl-4-nitrobenzene.[1][3]

Step 2: Reduction

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Objective: Reduce the nitro functionality to the primary amine.

- Reagents: Nitro intermediate (from Step 1), Iron powder (Fe, 6.0 eq), Ammonium Chloride (NH_4Cl, 10.0 eq), Ethanol/Water (3:1).
- Procedure:
  - Suspend the nitro compound in Ethanol/Water.
  - Add NH_4Cl and Fe powder.
  - Heat to 80°C with vigorous stirring for 2 hours.
  - Workup: Filter the hot mixture (to remove iron oxides). Concentrate the filtrate.
  - Purification: Silica gel chromatography (Petroleum ether/EtOAc gradient 1:0 to 3:1) affords pure **3-Chloro-2,4-dimethylaniline**.[5][1][3][6][7]

Part 3: Applications in Drug Development[2]

3-Chloro-2,4-dimethylaniline serves as a critical "aniline head" in the design of small molecule inhibitors. The 3-chloro substituent is strategically important for filling hydrophobic pockets in protein targets and preventing metabolic oxidation of the methyl groups.[1]

Key Therapeutic Areas

- ACC Inhibitors (Acne & Metabolism): Used as a building block for Acetyl CoA-Carboxylase (ACC) inhibitors.[1][8] The aniline is converted into spiro-piperidine derivatives that modulate sebum secretion [1].[1]
- Nonsense Mutation Readthrough: Utilized in the synthesis of urea-based compounds designed to treat genetic disorders caused by premature termination codons (PTCs). The aniline is reacted with triphosgene to form 2-chloro-4-isocyanato-1,3-dimethylbenzene, which is then coupled to aminoglycoside scaffolds [2].[1]

Structural Logic in Medicinal Chemistry

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- Steric Lock: The chlorine atom at position 3 creates steric clash with the ortho-methyl group (position 2) and the amine (position 1).[1] When this aniline is converted to an amide or urea, this clash forces the molecule into a specific non-planar conformation, often improving binding selectivity.

- Metabolic Blocking: The chlorine blocks the 3-position from metabolic hydroxylation (a common clearance pathway for xylidines), thereby extending the half-life of the drug candidate.[1]

Part 4: Safety & Handling

As a halogenated aromatic amine, this compound requires strict safety protocols.[2]

- Toxicity: Potential for methemoglobinemia (oxidation of hemoglobin) upon absorption.

- Handling:
  - Use only in a fume hood.
  - Wear nitrile gloves and chemical safety goggles.
  - Store under inert atmosphere (Argon/Nitrogen) to prevent oxidation (darkening of color).

- GHS Classification: Warning.[1][2] Harmful if swallowed or inhaled. Causes skin and eye irritation.[2]

References

- Patent:Novel ACC Inhibitors. WO2024023727A1 / US20240109915A1. (2024). Describes the use of **3-chloro-2,4-dimethylaniline** in the synthesis of spiro-piperidine ACC inhibitors.

- Patent:Pharmaceutical compositions for use in the prevention and treatment of a disease or disorder caused by or associated with one or more premature termination codons.[3] US20240216355A1. (2024). Details the synthesis protocol (Nitration/Reduction) for CAS 40625-24-9.

- Database:**3-Chloro-2,4-dimethylaniline**. PubChem / Sigma-Aldrich.[1] Confirmed CAS and Molecular Weight (155.63).

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